

Sutezolid whole blood bactericidal activity WBA

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sutezolid

CAS No.: 168828-58-8

Cat. No.: S544260

Get Quote

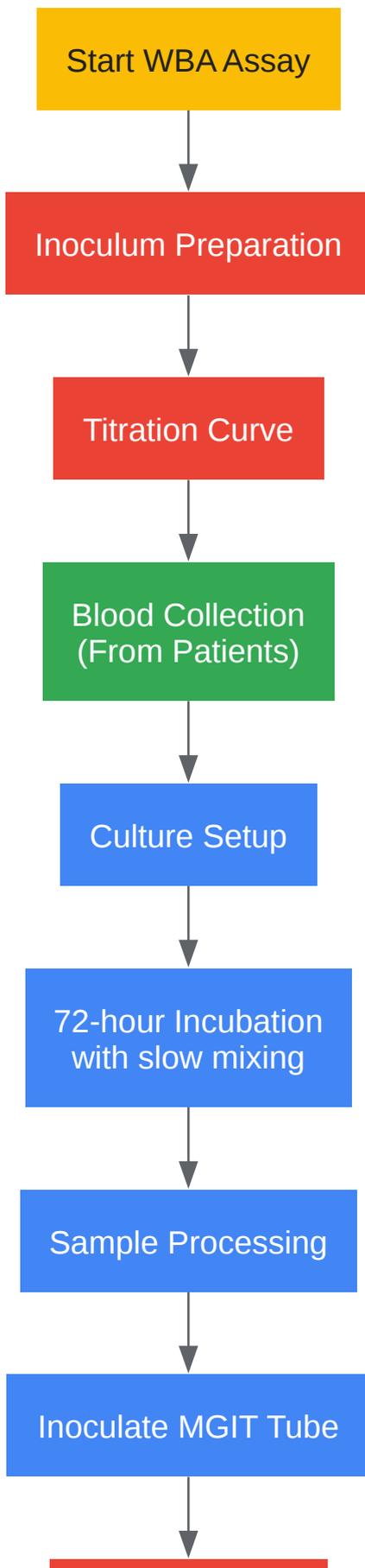
Conceptual Framework of WBA

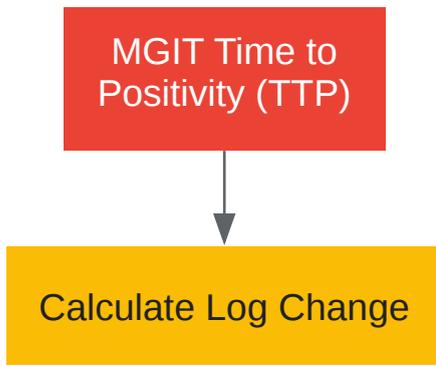
The Whole Blood Bactericidal Activity assay measures the collective ability of a drug, its metabolites, and the host's immune cells in blood to kill *Mycobacterium tuberculosis* [1]. For **sutezolid**, this ex vivo model has been crucial for understanding its pharmacodynamics, especially the distinct roles played by the parent drug and its metabolite against intracellular mycobacteria [2] [3].

Detailed WBA Experimental Protocol

The methodology below is adapted from the first clinical trial of **sutezolid** in patients with pulmonary tuberculosis [1] [4].

Workflow: Sutezolid Whole Blood Bactericidal Activity (WBA) Assay





Click to download full resolution via product page

- **Inoculum Preparation:** An *M. tuberculosis* H37Rv stock is prepared in Mycobacteria Growth Indicator Tubes (MGITs) supplemented with OADC and PANTA [1] [4].
- **Titration Curve:** A titration experiment establishes the relationship between the inoculum volume and the MGIT Time to Positivity (TTP). The volume that results in a TTP of 5.5 days is identified for use in the assay [2] [4].
- **Blood Collection & Culture Setup:** Heparinized blood is collected from patients at specified times post-**sutezolid** dosing. The whole blood culture consists of [2] [4]:
 - An equal volume of RPMI 1640 tissue culture medium.
 - The predefined volume of the *M. tuberculosis* H37Rv stock.
- **Incubation & Processing:** Cultures are incubated for 72 hours with slow, constant mixing. Afterwards, cells are sedimented, the liquid phase is removed, and blood cells are disrupted by hypotonic lysis to recover the bacilli [2].
- **MGIT Culture & Calculation:** The recovered bacilli are inoculated into fresh MGIT tubes. The log change in viability per day ($\Delta\log/\text{day}$) is calculated as **$\log(\text{final}) - \log(\text{initial})$** , where "final" and "initial" are the volumes corresponding to the TTPs of the completed culture and its inoculum, respectively, based on the titration curve [2].

Key Quantitative Findings from Clinical Studies

The following tables summarize the core efficacy and pharmacokinetic findings related to **sutezolid**'s WBA.

Table 1: WBA Efficacy and Dosing Comparison [2] [3]

Parameter	Sutezolid 600 mg BID	Sutezolid 1200 mg QD
Cumulative WBA over 24h	-0.269 log ₁₀ per day (90% CI: -0.237 to -0.293)	-0.186 log ₁₀ per day (90% CI: -0.160 to -0.208)

Parameter	Sutezolid 600 mg BID	Sutezolid 1200 mg QD
Contribution of Parent (U-480)	~84% of total activity	~78% of total activity
Contribution of Metabolite (U-603)	~16% of total activity	~22% of total activity

Table 2: Pharmacokinetic and Pharmacodynamic Parameters [2] [3] [5]

Parameter / Compound	Value / Finding	Significance
Median Plasma Concentration Ratio (U-603 / U-480)	7.1 (Range: 1 to 28)	Metabolite circulates at much higher concentrations than the parent drug [2].
Apparent IC ₅₀ for Intracellular M. tuberculosis	U-603 IC ₅₀ was 17-fold greater than U-480 IC ₅₀ (90% CI: 9.9 to 53-fold)	The parent drug (U-480) is significantly more potent than its metabolite against intracellular bacteria despite lower plasma levels [2] [3].
Primary PK/PD Driver	Time-dependent killing	Bactericidal activity does not increase further once concentration exceeds ~1 mg/L [5].

Interpretation and Scientific Significance

The WBA data reveals critical insights for **sutezolid**'s development:

- Superior Intracellular Activity:** The parent drug (**sutezolid**, U-480) is primarily responsible for killing intracellular *M. tuberculosis*, accounting for approximately 80% of the observed WBA, despite its plasma concentration being much lower than its metabolite [2] [3]. This is because the metabolite's half-maximal inhibitory concentration (IC₅₀) is about 17 times higher, meaning it is much less potent [3].
- Dosing Regimen Implications:** The twice-daily (BID) regimen demonstrated significantly greater cumulative bactericidal activity over 24 hours compared to the once-daily (QD) regimen (**-0.269 log₁₀ vs. -0.186 log₁₀ per day**) [2] [3]. This supports time-dependent killing and favors divided daily dosing for optimal efficacy.

- **Distinct Subpopulation Targeting:** Evidence suggests **sutezolid** and its metabolite may act on different bacterial subpopulations. The parent drug is dominant against intracellular mycobacteria, while the metabolite contributes more to killing extracellular bacteria [3] [5]. This dual action could be particularly beneficial for treating the disease in its various manifestations.

Future Clinical Development

Sutezolid continues to be evaluated in novel regimen combinations. An ongoing phase 2 platform trial is currently investigating the **BPaS regimen** for drug-susceptible TB, which combines **sutezolid** with bedaquiline and pretomanid [6]. This study includes two **sutezolid** dose arms (**800 mg and 1600 mg daily**) and will provide further critical data on the efficacy and safety of **sutezolid** in a potent combination [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Mycobactericidal Activity of Sutezolid (PNU-100480) in... | PLOS One [journals.plos.org]
2. Population Pharmacokinetic/Pharmacodynamic Analysis of ... [pmc.ncbi.nlm.nih.gov]
3. Population pharmacokinetic/pharmacodynamic analysis of ... [pubmed.ncbi.nlm.nih.gov]
4. Mycobactericidal Activity of Sutezolid (PNU-100480) in ... [pmc.ncbi.nlm.nih.gov]
5. New Oxazolidinones for Tuberculosis: Are Novel ... [mdpi.com]
6. ACTG A5409 (RAD-TB): Study protocol for a phase 2 ... - Trials [trialsjournal.biomedcentral.com]

To cite this document: Smolecule. [Sutezolid whole blood bactericidal activity WBA]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544260#sutezolid-whole-blood-bactericidal-activity-wba>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com